

CK1-IN-2 stability issues and proper storage conditions

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Compound of Interest

Compound Name: CK1-IN-2

Cat. No.: B15545021

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CK1-IN-2 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability and proper storage of **CK1-IN-2**, a potent inhibitor of Casein Kinase 1 (CK1).

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **CK1-IN-2** powder?

A1: For long-term storage, **CK1-IN-2** powder should be stored at -20°C. Under these conditions, it is expected to be stable for up to three years.

Q2: How should I store **CK1-IN-2** once it is dissolved in a solvent?

A2: Stock solutions of **CK1-IN-2** should be stored at -80°C for optimal stability, where they can be kept for up to six months. For shorter-term storage, aliquots can be stored at -20°C for up to one month. It is highly recommended to aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles.

Q3: What is the recommended solvent for dissolving **CK1-IN-2**?

A3: Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing stock solutions of **CK1-IN-2**.

Q4: Are there any special considerations when using DMSO to dissolve **CK1-IN-2**?

A4: Yes, it is crucial to use freshly opened, anhydrous DMSO. DMSO is hygroscopic, meaning it readily absorbs moisture from the air. The presence of water in DMSO can significantly impact the solubility and stability of **CK1-IN-2**.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Difficulty Dissolving CK1-IN-2	1. Use of old or wet DMSO. 2. Insufficient mixing.	1. Use a fresh, unopened bottle of anhydrous DMSO. 2. Briefly warm the solution to 60°C and use sonication to aid dissolution.
Precipitate Forms in Stock Solution After Freezing	1. Solution concentration is too high. 2. Improper thawing procedure.	1. Prepare a more dilute stock solution. 2. Thaw the vial quickly in a room temperature water bath and vortex gently to ensure the compound is fully redissolved before use.
Inconsistent Experimental Results	1. Degradation of CK1-IN-2 due to improper storage or handling. 2. Multiple freeze-thaw cycles of the stock solution.	1. Ensure the compound is stored under the recommended conditions and protected from light. 2. Prepare single-use aliquots of the stock solution to minimize freeze-thaw cycles.
Loss of Compound Activity	1. Chemical degradation over time. 2. Potential oxidation or hydrolysis.	1. Use a fresh stock solution. If the powder has been stored for an extended period, consider purchasing a new batch. 2. While specific data on oxidation and hydrolysis of CK1-IN-2 is limited, it is good practice to handle the compound and its solutions in a way that minimizes exposure to air and moisture.

Stability Data Summary

The following table summarizes the known stability information for **CK1-IN-2**.

Form	Storage Temperature	Duration
Powder	-20°C	3 years
In Solvent	-80°C	6 months
In Solvent	-20°C	1 month

Experimental Protocols

Protocol: Preparation of **CK1-IN-2** Stock Solution

- Materials:
 - **CK1-IN-2** powder
 - Anhydrous Dimethyl Sulfoxide (DMSO)
 - Sterile, polypropylene microcentrifuge tubes
 - Vortex mixer
 - Sonicator (optional)
 - Water bath (optional)
- Procedure:
 1. Allow the vial of **CK1-IN-2** powder to equilibrate to room temperature before opening to prevent condensation.
 2. Calculate the volume of DMSO required to achieve the desired stock solution concentration.
 3. Add the appropriate volume of fresh, anhydrous DMSO to the vial of **CK1-IN-2** powder.
 4. Vortex the solution thoroughly to dissolve the compound.

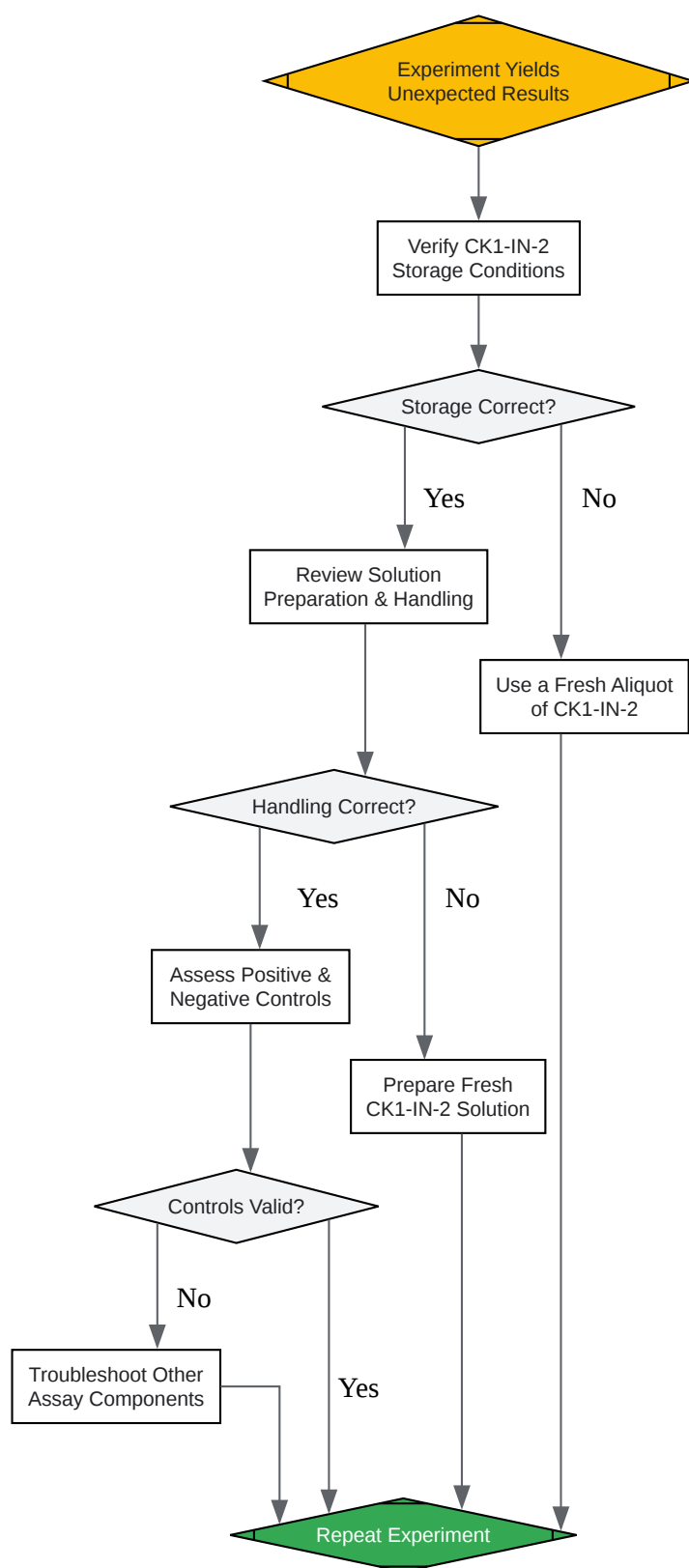
5. If necessary, gently warm the solution to 60°C and sonicate for short intervals until the compound is completely dissolved.
6. Once dissolved, aliquot the stock solution into single-use volumes in sterile polypropylene tubes.
7. Store the aliquots at -80°C for long-term storage or -20°C for short-term storage.

Signaling Pathways and Experimental Workflows

Casein Kinase 1 (CK1) is a critical regulator in several key signaling pathways. Understanding these pathways is essential for designing experiments and interpreting results when using CK1 inhibitors like **CK1-IN-2**.

Caption: Role of CK1 in the Wnt/ β -catenin signaling pathway.

Caption: Role of CK1 in the circadian rhythm pathway.



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Caption: A logical workflow for troubleshooting experiments with **CK1-IN-2**.

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